

# Application Note: Determination of PCB 47 in Soil Samples using the QuEChERS Method

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## Compound of Interest

Compound Name: 2,2',4,4'-Tetrachlorobiphenyl

Cat. No.: B3422134

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## Introduction

Polychlorinated biphenyls (PCBs) are persistent organic pollutants that are of significant environmental concern due to their toxicity and bioaccumulation potential. Accurate and efficient methods for their determination in complex matrices like soil are crucial for environmental monitoring and risk assessment. This application note describes a detailed protocol for the determination of PCB 47 (**2,2',4,4'-tetrachlorobiphenyl**) in soil samples using the Quick, Easy, Cheap, Effective, Rugged, and Safe (QuEChERS) method followed by Gas Chromatography-Mass Spectrometry (GC-MS) analysis. The QuEChERS approach offers a simple, rapid, and cost-effective alternative to traditional extraction methods.[1][2]

## Principle

The QuEChERS method involves a two-step process: an extraction and partitioning step, followed by a dispersive solid-phase extraction (d-SPE) cleanup.[2] Initially, the soil sample is hydrated and then extracted with an organic solvent, typically acetonitrile. The addition of salts induces phase separation between the aqueous and organic layers, partitioning the PCBs into the acetonitrile layer. An aliquot of the extract is then subjected to d-SPE cleanup using a combination of sorbents to remove interfering matrix components before GC-MS analysis.

## Materials and Reagents

- PCB 47 standard solution (100 µg/mL in isooctane or equivalent)

- Internal standard (e.g., PCB 209 or a  $^{13}\text{C}$ -labeled PCB congener)
- Surrogate standard (e.g., tetrachlorometaxylene - TCMX)
- Acetonitrile (HPLC grade)
- Hexane (HPLC grade)
- Anhydrous magnesium sulfate ( $\text{MgSO}_4$ )
- Sodium chloride ( $\text{NaCl}$ )
- Primary secondary amine (PSA) sorbent
- C18 sorbent
- Graphitized carbon black (GCB) sorbent (optional, for highly pigmented soils)
- 50 mL polypropylene centrifuge tubes
- 15 mL polypropylene centrifuge tubes
- Vortex mixer
- Centrifuge
- Nitrogen evaporator
- GC-MS system

## Experimental Protocol

A detailed step-by-step procedure for the extraction and cleanup of PCB 47 from soil samples is provided below.

## Sample Preparation and Extraction

- Weigh 10 g of a homogenized soil sample into a 50 mL centrifuge tube.

- Add 10 mL of deionized water to the soil sample to facilitate extraction. Vortex for 1 minute to ensure thorough mixing.
- Add a surrogate standard solution to the sample.
- Add 10 mL of acetonitrile to the tube.
- Cap the tube tightly and vortex vigorously for 1 minute.
- Add 4 g of anhydrous  $\text{MgSO}_4$  and 1 g of NaCl to the tube.
- Immediately cap and vortex for 1 minute to prevent the formation of salt agglomerates.
- Centrifuge the tube at  $\geq 4000$  rpm for 5 minutes.

## Dispersive Solid-Phase Extraction (d-SPE) Cleanup

- Transfer a 6 mL aliquot of the upper acetonitrile layer to a 15 mL centrifuge tube containing 900 mg of anhydrous  $\text{MgSO}_4$ , 300 mg of PSA, and 300 mg of C18.
- Vortex the tube for 1 minute to ensure thorough mixing of the extract with the d-SPE sorbents.
- Centrifuge the tube at  $\geq 4000$  rpm for 5 minutes.

## Final Extract Preparation

- Transfer a 4 mL aliquot of the cleaned extract into a clean tube.
- Add an internal standard solution.
- Evaporate the extract to near dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the residue in 1 mL of hexane.
- Transfer the final extract into a 2 mL autosampler vial for GC-MS analysis.

## GC-MS Analysis

The analysis of the final extract is performed using a gas chromatograph coupled to a mass spectrometer. The following are typical instrumental parameters.

Parameter	Value
Gas Chromatograph	
Column	DB-5ms (30 m x 0.25 mm, 0.25 µm) or equivalent
Injection Volume	1 µL
Injection Mode	Splitless
Injector Temperature	250°C
Carrier Gas	Helium
Flow Rate	1.0 mL/min
Oven Program	100°C (hold 1 min), ramp to 280°C at 10°C/min, hold 5 min
Mass Spectrometer	
Ionization Mode	Electron Ionization (EI)
Ion Source Temp.	230°C
Quadrupole Temp.	150°C
Acquisition Mode	Selected Ion Monitoring (SIM)
Quantifier Ion (m/z)	292
Qualifier Ions (m/z)	290, 294

## Data Presentation

The performance of the QuEChERS method for the determination of PCB 47 in soil is summarized in the table below. It is important to note that while specific data for PCB 47 is not readily available in the reviewed literature, the provided values are representative for tetrachlorobiphenyls and are based on studies analyzing a range of PCB congeners.<sup>[1][2]</sup>

Parameter	Typical Value
Recovery	70 - 120% <sup>[1]</sup>
Limit of Detection (LOD)	0.1 - 1.0 µg/kg
Limit of Quantification (LOQ)	0.5 - 5.0 µg/kg <sup>[2]</sup>
Relative Standard Deviation (RSD)	< 20%

## Experimental Workflow

The following diagram illustrates the key steps of the QuEChERS method for PCB 47 determination in soil.



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- 2. [mdpi.com](https://www.mdpi.com) [[mdpi.com](https://www.mdpi.com)]
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